

Techniques for Applying Gossyplure in Cotton Field Trials: Application Notes and Protocols

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Compound of Interest

Compound Name: Prodlure

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Introduction

Gossyplure, the synthetic sex pheromone of the pink bollworm (*Pectinophora gossypiella*), is a critical component of integrated pest management (IPM) strategies in cotton cultivation.^{[1][2]} It is employed in a technique known as mating disruption, which involves saturating the atmosphere of a cotton field with the synthetic pheromone. This confuses the male moths, impeding their ability to locate and mate with females, thereby suppressing the pest population and reducing crop damage.^{[1][2][3]} These application notes and protocols provide detailed methodologies for researchers conducting field trials to evaluate the efficacy of Gossyplure for pink bollworm control.

Data Presentation: Efficacy of Gossyplure Formulations

The following tables summarize quantitative data from various studies on the application rates and efficacy of different Gossyplure dispenser formulations.

Table 1: Application Rates of Gossyplure Dispensers for Mating Disruption

Dispenser Type	Application Rate (per acre)	Application Rate (per hectare)	Gossyplure (g a.i./ha)	Reference
PB-Rope L	100 - 200 ropes	247 - 494 ropes	Not specified	[4]
PB-Rope	100 ropes	247 ropes	Not specified	[4]
Microencapsulated	Not applicable	Not applicable	3.7 - 12.3	[5]
Plastic Laminate	Not applicable	Not applicable	Not specified	[6]
NoMate PBW (fibers)	Not specified	Not specified	~4.9 - 7.4	[7]
Disrupt (flakes)	Not specified	Not specified	~4.9 - 7.4	[7]

Table 2: Efficacy of Gossyplure in Reducing Pink Bollworm Infestation and Increasing Yield

Dispenser Type	Efficacy Metric	Reduction/Increase in Treated vs. Control	Reference
PB-Rope L	Boll Damage	80% reduction in leftover bolls	[4]
PB-Rope L	Cotton Yield	31% increase	[4]
PB-Rope L	Moth Catches	75-100% mating disruption	[8]
PB-Rope L	Green Boll Damage	66.64 - 70.34% reduction	[9]
Microencapsulated	Moth Catches	81-92% reduction	[5]
NoMate PBW & Disrupt	Moth Catches	Highly effective reduction	[7]

Experimental Protocols

Protocol 1: Field Application of Gossyplure Dispensers

Objective: To achieve a uniform distribution of Gossyplure dispensers throughout the cotton field to ensure atmospheric saturation with the pheromone for effective mating disruption.

Materials:

- Gossyplure dispensers (e.g., PB-Rope L, PB-Knot)
- Field map
- Gloves
- Flagging tape

Procedure:

- Timing of Application: Apply the dispensers when the cotton crop is at the pin-square stage, which is typically around 45-50 days after sowing.[\[4\]](#)[\[8\]](#)
- Determine Dispenser Density: Based on the manufacturer's instructions and the specific research objectives, determine the number of dispensers required per unit area (e.g., 100-200 ropes per acre).[\[4\]](#)
- Field Layout and Distribution:
 - Create a grid pattern on the field map to ensure an even and uniform distribution of the dispensers.
 - For rope-type dispensers, tie them securely to the upper part of the cotton plant.[\[1\]](#)
 - Pay special attention to the borders of the treated area. A higher density of dispensers may be beneficial along the field edges to minimize the immigration of mated female moths from adjacent untreated areas.[\[1\]](#)
- Application:
 - Wear gloves during the application process to prevent contamination of the dispensers.

- Follow the pre-determined grid pattern and attach the dispensers to the cotton plants at the specified intervals.
- Use flagging tape to clearly mark the boundaries of the treated and control plots.

Protocol 2: Monitoring Pink Bollworm Populations and Crop Damage

Objective: To evaluate the efficacy of the Gossyplure-mediated mating disruption by monitoring the male moth population and assessing the level of crop damage.

Materials:

- Pheromone-baited traps (e.g., Delta traps)
- Gossyplure lures for traps
- Hand lens or microscope for larval identification
- Data collection sheets

Procedure:

- Monitoring Male Moth Catches:
 - Deploy pheromone-baited traps in both the Gossyplure-treated and untreated control plots.
 - Install traps at canopy height, ensuring they are placed at least 100 feet from the field edges to obtain a representative sample.[\[7\]](#)
 - Check the traps at regular intervals (e.g., twice weekly) and record the number of male pink bollworm moths captured in each trap.[\[7\]](#)
 - Replace the trap lures as recommended by the manufacturer (e.g., monthly) to ensure consistent attraction.[\[7\]](#)
- Assessing Flower Infestation:

- During the flowering period, randomly select sections of rows in each plot (e.g., 100 feet).
[7]
- Count the total number of white flowers and the number of "rosetted" blooms (flowers showing signs of pink bollworm infestation) in the selected sections.[7]
- Calculate the percentage of infested flowers.
- Assessing Boll Damage:
 - Once bolls have formed, randomly collect a predetermined number of green bolls (e.g., 100 bolls) from each plot at regular intervals.
 - Visually inspect the exterior of the bolls for any signs of larval entry holes.
 - Dissect each boll and examine the locules for the presence of pink bollworm larvae and feeding damage.[1]
 - Calculate the percentage of infested bolls and the average number of larvae per boll.[1]

Protocol 3: Field Trial Experimental Design

Objective: To design a scientifically robust field trial to obtain reliable data on the efficacy of Gossyplure for mating disruption.

Key Principles:

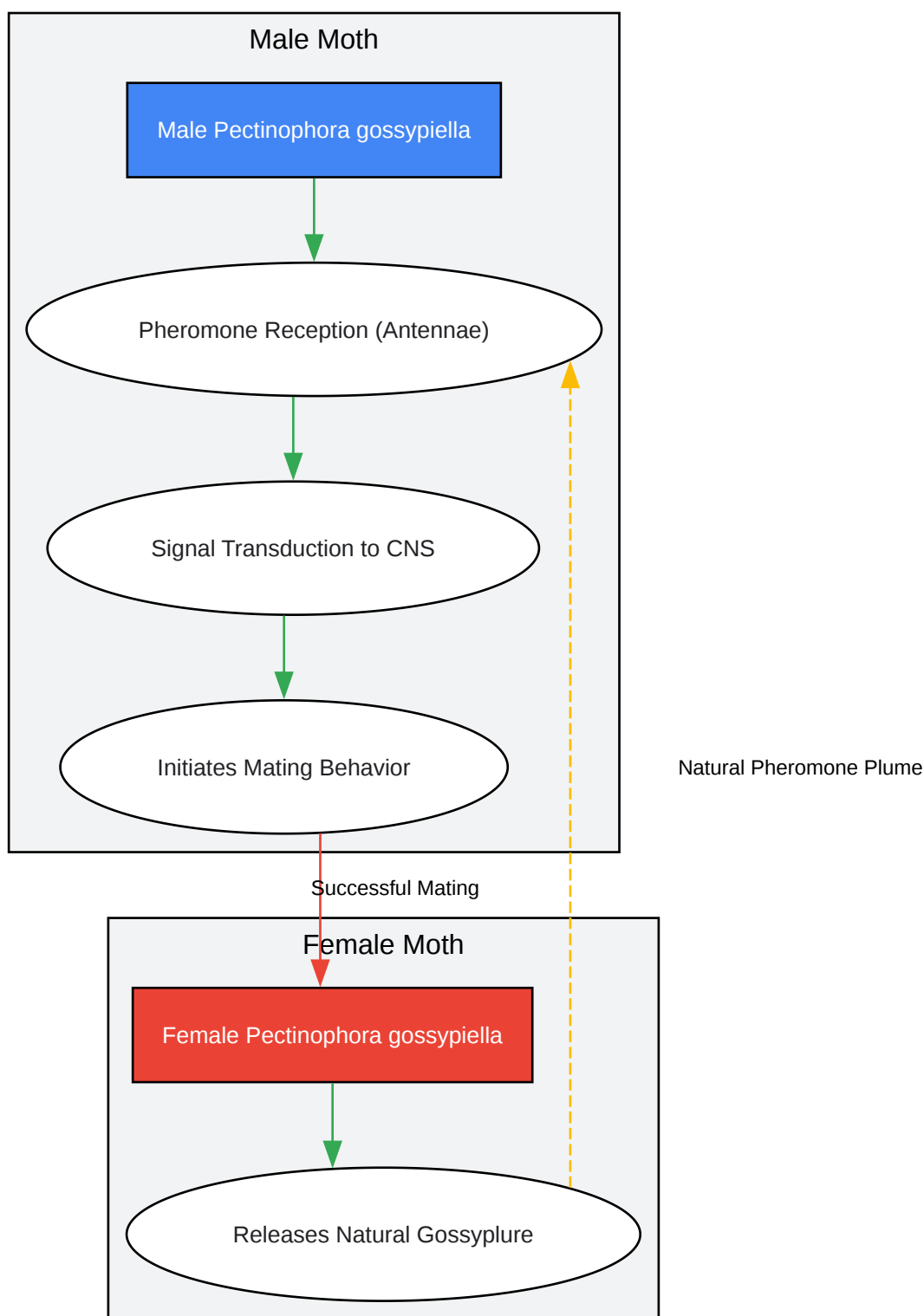
- Control Group: Always include an untreated control plot to compare with the Gossyplure-treated plot. The control plot should be as similar as possible to the treated plot in terms of cotton variety, soil type, and management practices.
- Replication: Replicate the treatments (both Gossyplure-treated and control) at least three to four times to account for natural field variability.
- Randomization: Use a randomized complete block design to assign the treatments to the plots. This helps to minimize the influence of environmental gradients (e.g., differences in soil fertility or drainage) on the results.

- **Plot Size and Buffers:** Treated plots should be sufficiently large (e.g., 10-50 acres) to maintain a saturated atmosphere of the pheromone.^[4] Control plots should be located at a sufficient distance (e.g., 600-800 meters) from the treated plots to avoid contamination from the pheromone plume.^[4]

Data Analysis:

- Compare the mean number of moths per trap per night, the percentage of flower infestation, and the percentage of boll infestation between the Gossyplure-treated and control plots.
- Use appropriate statistical tests (e.g., t-test or ANOVA) to determine if the observed differences are statistically significant. A significant reduction in pest pressure and damage in the treated plots is indicative of successful mating disruption.

Mandatory Visualizations



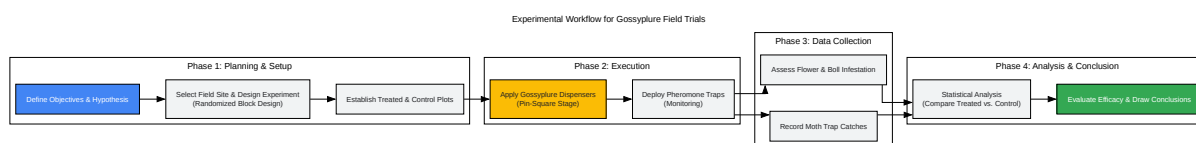
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Caption: Natural Mating Process of *Pectinophora gossypiella*.



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Caption: Mechanism of Gossyplure-Based Mating Disruption.



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Caption: Experimental Workflow for Gossypure Field Trials.

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